

An In-depth Technical Guide to the Physical Properties of Diethyl Cyclopentylmalonate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Diethyl cyclopentylmalonate*

Cat. No.: *B101633*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Diethyl cyclopentylmalonate** (CAS No. 18928-91-1), a key intermediate in organic synthesis, particularly in the pharmaceutical industry. The information is presented to support research, development, and quality control activities.

Core Physical Properties

Diethyl cyclopentylmalonate is typically a colorless to light yellow clear liquid at room temperature.^{[1][2]} Its key physical and chemical properties are summarized in the table below, compiled from various chemical data sources.

Property	Value	Source(s)
CAS Number	18928-91-1	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₁₂ H ₂₀ O ₄	[2] [4] [6] [7]
Molecular Weight	228.28 g/mol	[3] [4] [5] [6] [7]
Boiling Point	138 °C at 13 mmHg	[1] [2] [5]
Density	1.03 g/cm ³ (at 20°C)	[1] [2] [5]
Refractive Index	1.4430 - 1.4450 (at 20°C)	[1]
Appearance	Colorless to Light yellow clear liquid	[1] [2]
Purity (GC)	>95.0%	[2]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Diethyl cyclopentylmalonate** are not readily available in the public domain. However, standard analytical methods are employed for such characterizations. Below are generalized methodologies for determining the key physical properties listed above.

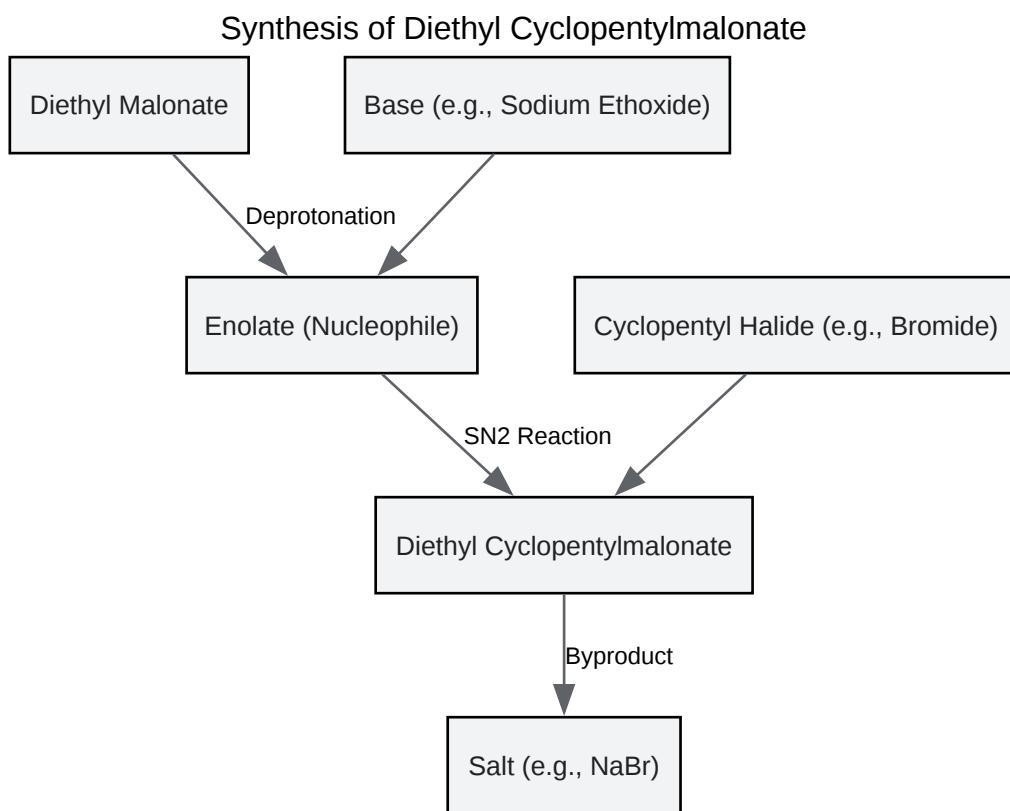
1. Gas Chromatography (GC) for Purity Assessment: The purity of **Diethyl cyclopentylmalonate** is typically determined using gas chromatography.[\[2\]](#) A capillary column suitable for separating esters is used, with a flame ionization detector (FID) being a common choice for detection. The sample is diluted in a suitable solvent (e.g., ethanol) and injected into the chromatograph. The percentage purity is calculated by comparing the area of the main peak to the total area of all peaks.
2. Boiling Point Determination: The boiling point at reduced pressure is a critical parameter for this compound. It is determined by distillation under a controlled vacuum. The temperature at which the liquid boils and its vapor pressure equals the applied pressure is recorded as the boiling point.
3. Density Measurement: The density is typically measured using a pycnometer or a digital density meter at a specified temperature, commonly 20°C.[\[1\]](#) The mass of a known volume of

the substance is determined, and the density is calculated.

4. Refractive Index Measurement: An Abbe refractometer is commonly used to measure the refractive index of liquid samples. A drop of the substance is placed on the prism, and the refractive index is read directly from the instrument at a specified temperature (e.g., 20°C).[\[1\]](#)

Logical Relationships in Synthesis

While specific signaling pathways involving **Diethyl cyclopentylmalonate** are not applicable, its role in chemical synthesis can be represented. The primary method for its synthesis is the malonic ester synthesis, a classic example of carbon-carbon bond formation.



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Caption: A simplified workflow for the synthesis of **Diethyl cyclopentylmalonate** via malonic ester synthesis.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Diethyl Cyclopentylmalonate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b101633#physical-properties-of-diethyl-cyclopentylmalonate>]

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